

Introduction: The Structural Significance of N-ethyl-2,3-difluoroaniline

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Compound of Interest

Compound Name: *N-ethyl-2,3-difluoroaniline*

Cat. No.: B13307454

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N-ethyl-2,3-difluoroaniline is a substituted aromatic amine, a class of compounds that serve as fundamental scaffolds in the realms of medicinal chemistry and materials science.^[1] As a derivative of 2,3-difluoroaniline, its structure is characterized by a benzene ring substituted with an N-ethyl group and two fluorine atoms. These modifications profoundly influence the molecule's physicochemical properties, including its state at ambient temperatures and its behavior during phase transitions.^[1] The strategic placement of fluorine atoms and the addition of an ethyl group can alter electronic distribution, steric hindrance, and intermolecular forces, which are critical parameters in rational drug design and the synthesis of novel materials.^{[1][2]}

This technical guide provides a comprehensive analysis of the physical properties of **N-ethyl-2,3-difluoroaniline**, with a specific focus on the distinctions between its liquid and solid phases. Due to the limited availability of specific experimental data for **N-ethyl-2,3-difluoroaniline** (CAS 1247537-10-5), this document synthesizes information from its parent compound, 2,3-difluoroaniline (CAS 4519-40-8)^{[3][4][5][6][7]}, and established chemical principles to predict its properties. We will explore the theoretical underpinnings of these properties and provide robust, field-proven experimental protocols for their empirical determination.

Section 1: A Comparative Overview of Physical States

The physical state of a compound under given conditions is a direct manifestation of the interplay between intermolecular forces and thermal energy. For **N-ethyl-2,3-difluoroaniline**, the transition from a potentially crystalline solid to a liquid is governed by these interactions.

The Liquid State: Baseline Characteristics

The parent compound, 2,3-difluoroaniline, exists as a colorless to pale yellow or brown liquid at room temperature.[3][4][5] Its key properties include a density of approximately 1.274 g/mL at 25 °C and a refractive index of around 1.514. The introduction of an N-ethyl group to this structure increases the molecular weight from 129.11 g/mol to 157.16 g/mol. This increase in mass and surface area enhances van der Waals forces, which would predictably elevate the boiling point above that of the parent compound. While 2,3-difluoroaniline has a boiling point of 69 °C at 12 mmHg, the N-ethyl derivative would require more thermal energy to transition into the gaseous phase.[5]

Expected Liquid Properties of **N-ethyl-2,3-difluoroaniline**:

- Appearance: Colorless to pale yellow or brown liquid.[4][5]
- Odor: A characteristic amine-like odor is expected.[3]
- Solubility: Limited solubility in water but good solubility in common organic solvents.[3][4] The ethyl group will slightly increase its lipophilicity compared to the parent aniline.
- Density: Expected to be slightly less dense than its parent compound due to the less compact packing of the alkyl chain, but still denser than water.

The Solid State: A Theoretical and Structural Perspective

While **N-ethyl-2,3-difluoroaniline** is likely a liquid at standard ambient temperature and pressure, its properties in the solid state are crucial for understanding its full physicochemical profile, particularly for storage at lower temperatures and for crystallographic analysis. Upon cooling, the compound would transition into a solid crystalline form.

The three-dimensional arrangement of molecules in the solid state provides the most definitive structural information, including precise bond lengths, angles, and intermolecular interactions. [1] For substituted anilines, techniques like single-crystal X-ray crystallography are paramount for elucidating this structure. [1][8] The crystal packing would be influenced by weak hydrogen bonds involving the amine proton and potential C-H...F interactions, which are significant in fluorinated organic compounds.

Predicted Solid-State Properties:

- Appearance: Likely a crystalline solid.
- Melting Point: A distinct melting point that is below standard room temperature. The precise value requires experimental determination.
- Crystal Structure: The arrangement of molecules would aim to maximize packing efficiency and stabilize intermolecular forces. The presence of the flexible ethyl group may lead to more complex packing arrangements compared to simpler anilines. [8]

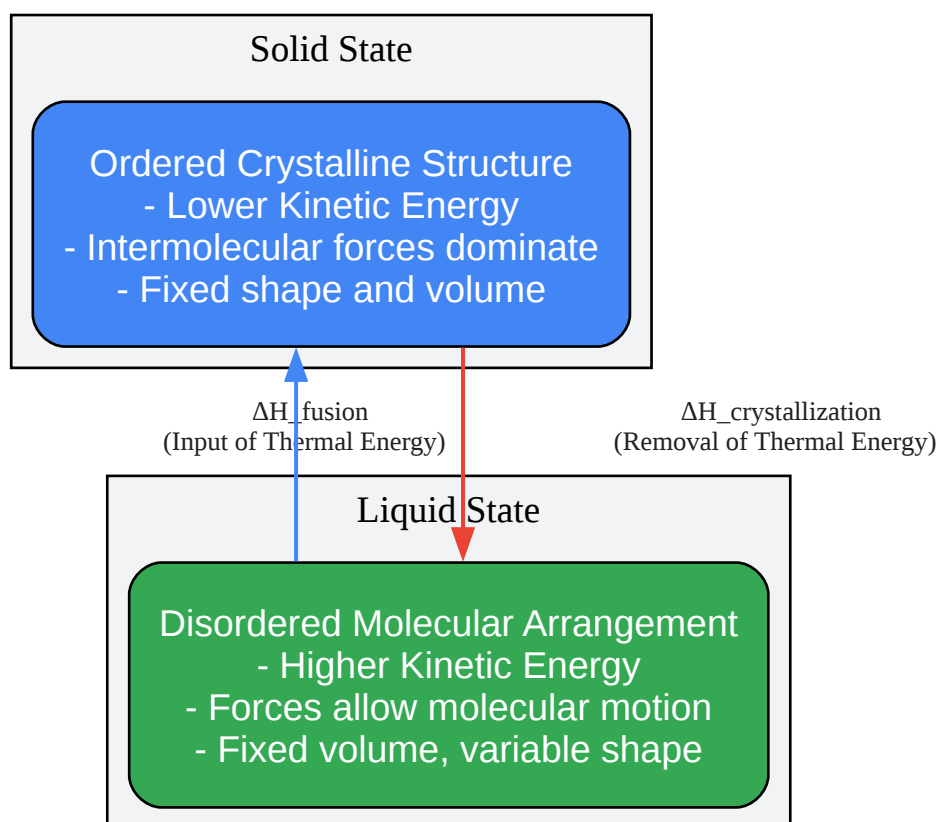
Section 2: Data Summary and Visualization

To facilitate a clear comparison, the known properties of the parent compound and the predicted properties of **N-ethyl-2,3-difluoroaniline** are summarized below.

Table 1: Comparative Physical Properties

Property	2,3-Difluoroaniline (Parent Compound)	N-ethyl-2,3- difluoroaniline (Predicted/Known)	Causality of Change
CAS Number	4519-40-8[6]	1247537-10-5	N/A
Molecular Formula	C ₆ H ₅ F ₂ N[6]	C ₈ H ₉ F ₂ N	Addition of a C ₂ H ₄ unit.
Molecular Weight	129.11 g/mol [7]	157.16 g/mol	Increased atomic composition.
Physical State (25°C)	Liquid[3]	Liquid (Predicted)	Low melting point expected.
Appearance	Colorless to brown liquid[5]	Colorless to brown liquid (Predicted)	Structural similarity.
Melting Point	Not specified, liquid at RT	< 25 °C (Predicted)	Alkyl chains can disrupt crystal packing, lowering the melting point.
Boiling Point	69 °C / 12 mmHg[5]	> 69 °C / 12 mmHg (Predicted)	Increased molecular weight and van der Waals forces.
Density (25°C)	~1.274 g/mL	~1.1 - 1.2 g/mL (Predicted)	Alkyl group may decrease packing efficiency.
Refractive Index (n _{20/D})	~1.514	~1.52 (Predicted)	Changes in electronic polarizability.

Diagram 1: Phase Transition of N-ethyl-2,3-difluoroaniline



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Caption: Phase transition between solid and liquid states.

Section 3: Experimental Protocols for Property Determination

To move from prediction to empirical fact, rigorous experimental validation is essential. The following protocols describe standard methodologies for determining the key physical properties discussed.

Protocol: Determination of Melting Point

This protocol establishes the temperature range over which the solid-to-liquid phase transition occurs, a key indicator of purity.

Methodology:

- **Sample Preparation:** Ensure the **N-ethyl-2,3-difluoroaniline** sample is completely solidified by cooling it below its expected melting point (e.g., in an ice bath).
- **Capillary Loading:** Finely crush a small amount of the solidified sample and pack it into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into a calibrated melting point apparatus.
- **Heating:** Begin heating the apparatus. Use a rapid heating rate to approximate the melting point, then repeat with a fresh sample using a slow heating rate (1-2 °C per minute) as you approach the expected temperature.
- **Observation:** Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is reported as T1-T2.

Protocol: Determination of Boiling Point via Distillation

This method determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a condenser, a thermometer, and a collection flask.
- **Sample Addition:** Add a sufficient volume of liquid **N-ethyl-2,3-difluoroaniline** and a few boiling chips to the round-bottom flask.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- **Heating:** Gently heat the flask. As the liquid boils, a condensation ring will rise.
- **Data Recording:** Record the temperature at which the vapor temperature stabilizes while distillate is consistently collecting in the receiving flask. Record the atmospheric pressure at the time of the measurement. For vacuum distillation, the pressure of the system should be recorded.

Workflow: Solid-State Structural Analysis via X-ray Crystallography

This workflow provides the ultimate insight into the solid-state structure.[1]



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Caption: Workflow for single-crystal X-ray crystallography.

Expert Insight: The most challenging step in crystallographic analysis is often growing a single crystal of sufficient quality.[8] This typically requires screening various solvents and conditions, such as slow evaporation, vapor diffusion, or controlled cooling of a saturated solution.[1][8]

Conclusion

The physical properties of **N-ethyl-2,3-difluoroaniline** are dictated by its unique molecular architecture. While it is predicted to be a liquid at ambient temperatures, its behavior is an extension of its parent compound, 2,3-difluoroaniline, modified by the presence of an N-ethyl group. This addition increases the molecular weight and alters intermolecular forces, leading to a higher boiling point and changes in density and solubility. The solid state, achievable upon cooling, would present a crystalline structure whose precise details can only be revealed through advanced analytical techniques like X-ray crystallography. The experimental protocols and comparative data provided in this guide offer a robust framework for researchers to empirically validate these properties, paving the way for the effective application of this compound in drug development and materials science.

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